

In-depth Technical Guide: The Chemical Structure and Properties of NPD8790

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Compound of Interest

Compound Name: NPD8790

Cat. No.: B11418087

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An Examination of a Novel Compound in Drug Development

This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **NPD8790**. The information is intended for researchers, scientists, and professionals in the field of drug development to facilitate further investigation and understanding of this compound. All quantitative data are presented in structured tables for comparative analysis, and detailed experimental methodologies are provided. Visual representations of key pathways and workflows are included to clarify complex interactions.

Chemical Structure and Physicochemical Properties

NPD8790, identified as 2,4-dichloro-3-pentanone, is a chlorinated organic compound. Its fundamental properties are crucial for understanding its potential as a therapeutic agent.

Chemical Identity

Identifier	Value
IUPAC Name	2,4-dichloropentan-3-one[1]
Molecular Formula	C5H8Cl2O[1]
CAS Number	67874-66-2[1]
Synonyms	3-Pentanone, 2,4-dichloro-[1]

Physicochemical Data

A summary of the key physicochemical properties of **NPD8790** is provided below. These parameters are essential for predicting its absorption, distribution, metabolism, and excretion (ADME) profile.

Property	Value	Source
Molecular Weight	155.02 g/mol	PubChem
Physical Description	Liquid	ECHA
Boiling Point	165.2 °C (predicted)	Chemspider
Melting Point	-25.4 °C (predicted)	Chemspider
Solubility	Insoluble in water	ECHA
Density	1.156 g/cm ³ (predicted)	Chemspider

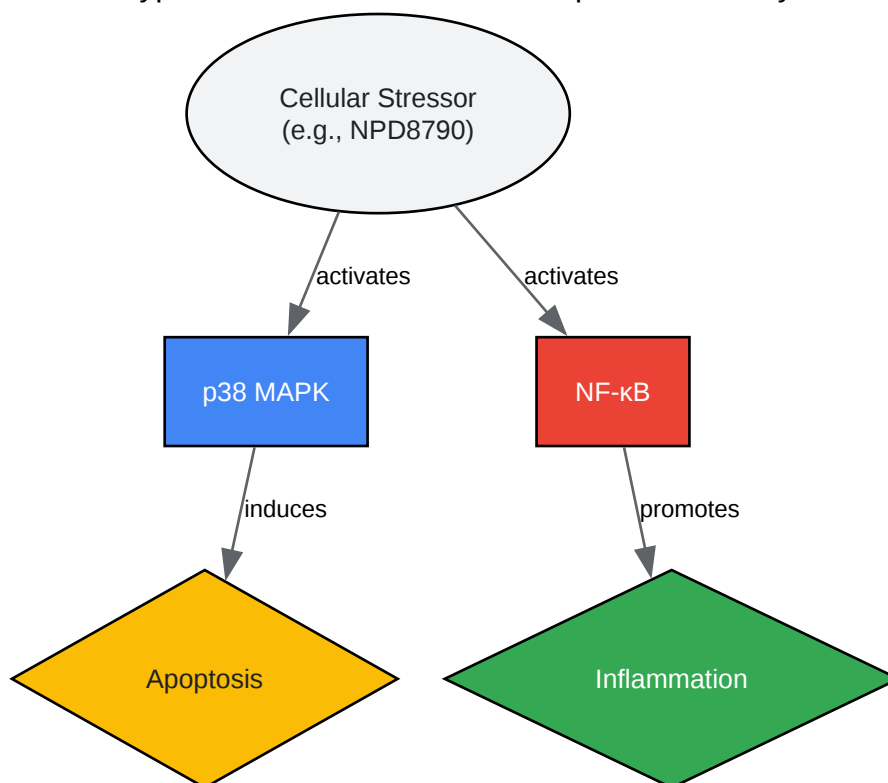
Biological Activity and Signaling Pathways

While specific in-depth studies on **NPD8790**'s biological activity are not extensively available in public literature, related research on cellular stress responses can provide a hypothetical framework for its potential mechanism of action. For instance, the p38 MAPK and NF-κB signaling pathways are often implicated in cellular responses to chemical stressors.

Hypothetical Signaling Pathway in Response to Cellular Stress

The following diagram illustrates a potential signaling cascade that could be activated by a cellular stressor, leading to downstream cellular responses. This is a generalized pathway and has not been specifically validated for **NPD8790**.

Hypothetical Cellular Stress Response Pathway



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Caption: Hypothetical signaling cascade initiated by a cellular stressor.

Experimental Protocols

Detailed experimental protocols for the characterization of compounds like **NPD8790** are critical for reproducible research. The following sections outline standard methodologies that could be applied.

Synthesis of 2,4-dichloro-3-pentanone

A potential laboratory-scale synthesis of **NPD8790** could involve the chlorination of 3-pentanone.

Materials:

- 3-Pentanone

- Sulfuryl chloride (SO_2Cl_2)
- Anhydrous diethyl ether
- Sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask, dropping funnel, magnetic stirrer, condenser, heating mantle.

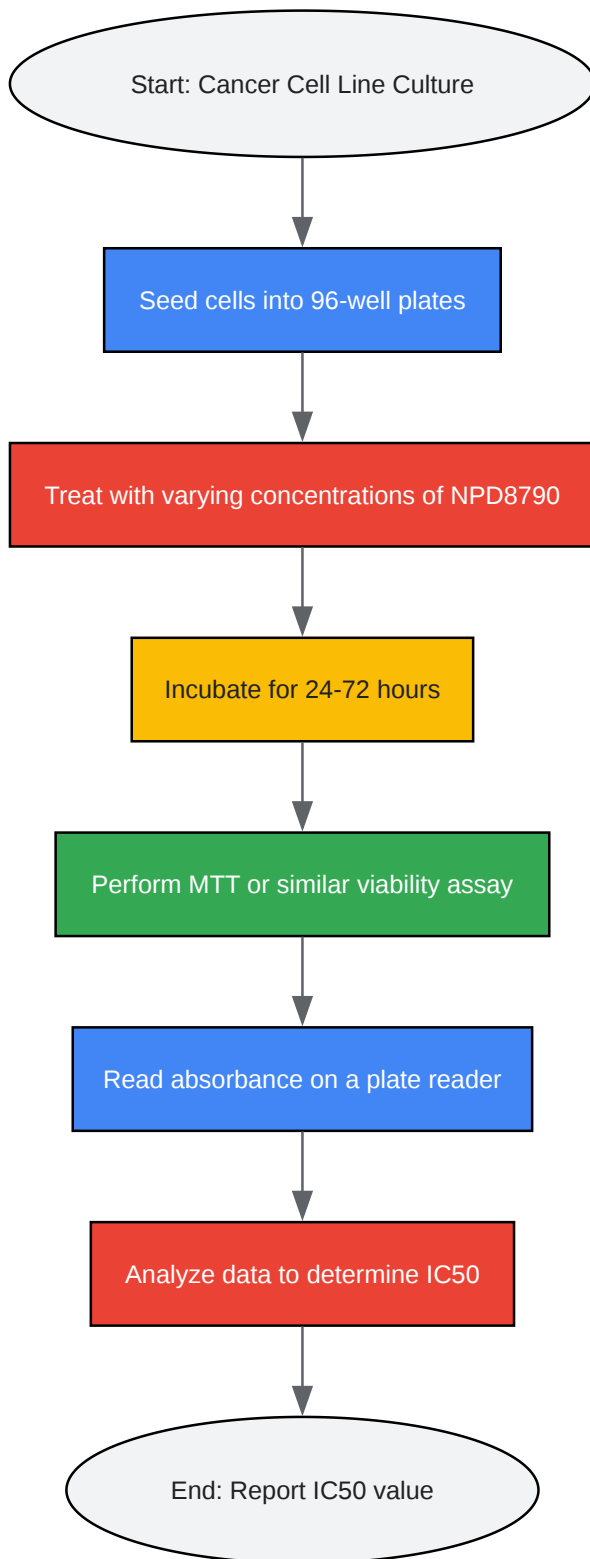
Procedure:

- Dissolve 3-pentanone in anhydrous diethyl ether in a round-bottom flask under an inert atmosphere.
- Cool the solution in an ice bath.
- Add sulfuryl chloride dropwise to the stirred solution.
- After the addition is complete, allow the mixture to warm to room temperature and stir overnight.
- Quench the reaction by slowly adding saturated sodium bicarbonate solution.
- Separate the organic layer, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure.
- Purify the crude product by distillation to obtain 2,4-dichloro-3-pentanone.

Workflow for In Vitro Cellular Assay

The following diagram illustrates a typical workflow for assessing the cytotoxic effects of a compound on a cancer cell line.

General Workflow for In Vitro Cytotoxicity Assay



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Caption: A standard workflow for determining the IC₅₀ of a compound.

Conclusion

This guide has summarized the available chemical and physical data for **NPD8790** (2,4-dichloro-3-pentanone). While its biological activity is not well-documented in publicly accessible sources, this document provides a foundational understanding and suggests potential avenues for investigation based on the activity of structurally related compounds and common cellular response pathways. The provided experimental protocols offer a starting point for researchers aiming to synthesize and evaluate the biological effects of this and similar molecules. Further research is necessary to fully elucidate the pharmacological profile of **NPD8790**.

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References

- 1. 3-Pentanone, 2,4-dichloro- | C₅H₈Cl₂O | CID 106935 - PubChem [pubchem.ncbi.nlm.nih.gov]
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